

Isopropyl chloroformate safety and handling precautions

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Compound of Interest

Compound Name: *Isopropyl chloroformate*

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An In-depth Technical Guide to **Isopropyl Chloroformate** Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety protocols and handling precautions necessary for the use of **isopropyl chloroformate** in a laboratory and drug development setting. Due to its hazardous properties, strict adherence to these guidelines is critical to ensure personnel safety and prevent incidents.

Hazard Identification and Toxicology

Isopropyl chloroformate is a highly hazardous substance, classified as flammable, corrosive, and acutely toxic.^[1] It poses severe risks upon exposure through inhalation, ingestion, or skin contact.^{[2][3]} Inhalation is a primary route of occupational exposure due to the compound's high volatility.^[4]

Key Hazards:

- Acute Toxicity: Fatal if inhaled (DOT Poison Inhalation Hazard) and harmful if swallowed.^[5] ^[6] Inhalation can cause irritation of the nose and throat, coughing, shortness of breath, and potentially delayed and life-threatening pulmonary edema.^{[2][5][7]} The symptoms of pulmonary edema may not manifest for several hours and are aggravated by physical exertion.^{[7][8]}

- **Corrosivity:** The substance is corrosive to the eyes, skin, and respiratory tract.[7] Contact can cause severe skin burns, deep skin burns, blisters, and permanent eye damage.[2][4][5]
- **Flammability:** **Isopropyl chloroformate** is a highly flammable liquid and vapor, with vapor/air mixtures being explosive.[5][7] Its vapor is heavier than air and can travel a considerable distance to an ignition source and flash back.[5]
- **Reactivity:** It reacts violently with water and moist air, decomposing to form isopropyl alcohol, carbon dioxide, and corrosive hydrogen chloride (HCl) fumes.[2][4][9] This reaction can generate heat and increase the concentration of fumes in the air.[10]
- **Instability:** The chemical is thermally unstable and may explode upon heating.[6][7] Notably, explosions have occurred when it was stored in a refrigerator.[2][9][11]

Toxicological Data

Parameter	Value	Species	Reference
LD50 (Oral)	545 mg/kg	Rat	[12]
Primary Hazards	Fatal if inhaled, Harmful if swallowed, Causes severe skin burns and eye damage	N/A	[6][13]
Sensitization	May cause a skin allergy. If an allergy develops, very low future exposure can cause itching and a skin rash.	Human	[2][4][5]

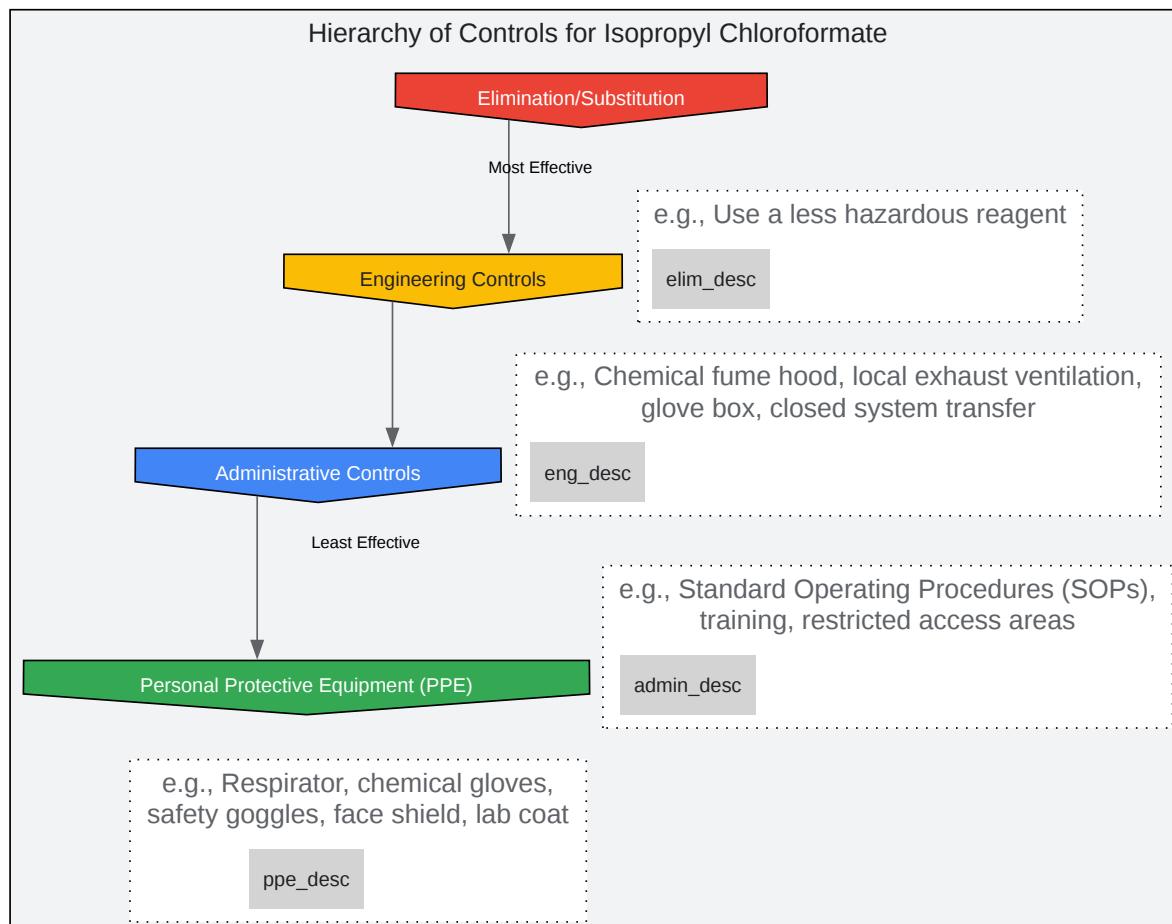
Physical and Chemical Properties

Isopropyl chloroformate is a colorless, volatile liquid with a pungent, irritating odor.[2][3][9]

Property	Value	Reference
CAS Number	108-23-6	[7]
Molecular Formula	C4H7ClO2	[6]
Molecular Weight	122.55 g/mol	[1] [7]
Appearance	Colorless liquid with a pungent odor	[4] [9]
Boiling Point	103-105 °C	[6]
Melting Point	-80 °C	[6]
Flash Point	15.6 °C (Closed Cup)	[6] [12]
Density	1.074 g/cm³ at 20 °C	[6]
Vapor Pressure	36 x 10² Pa at 20 °C	[6]
Solubility	Insoluble in water; decomposes in water. [2] [9] Soluble in common organic solvents like ether and benzene. [6] [10]	
Auto-ignition Temperature	535 °C	[6]
Flammability Limits	Lower: 4 vol.% / Upper: 15 vol.%	[6]

Hierarchy of Controls

To mitigate the significant risks associated with **isopropyl chloroformate**, a systematic approach based on the hierarchy of controls must be implemented. This prioritizes the most effective control measures.



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Caption: Hierarchy of safety controls for managing risks.

Safe Handling and Storage

Proper handling and storage are paramount to prevent exposure and hazardous reactions.

Handling:

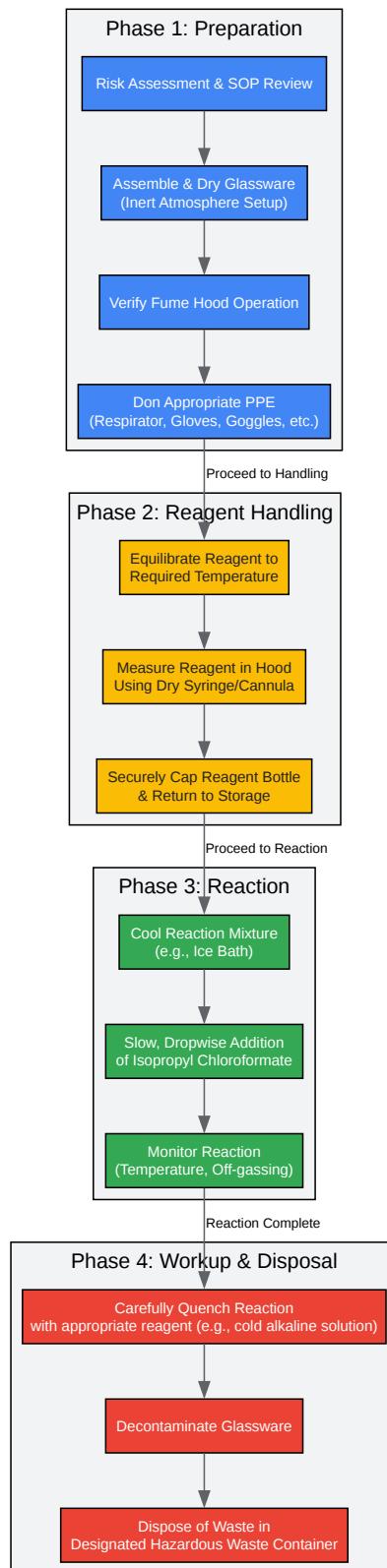
- Always handle **isopropyl chloroformate** within a certified chemical fume hood or glove box to control vapor exposure.[5][14]
- Use a closed system for transfers whenever possible.[5][13]
- Ensure all equipment is grounded and bonded to prevent static discharge.[5][14]
- Use only non-sparking tools and explosion-proof equipment.[5][14]
- Prohibit all sources of ignition, such as open flames and smoking, in handling and storage areas.[5][7]
- Avoid contact with skin, eyes, and clothing.[6] Wash hands and any exposed skin thoroughly after handling.[5][15]
- Do not eat, drink, or smoke in areas where the chemical is used.[15]

Storage:

- Store in a cool, dry, well-ventilated, and fireproof area.[5][7][16]
- The recommended storage temperature is ≤ 0 °C.[6][12]
- CRITICAL: Do not store in a standard refrigerator, as explosions have been documented.[2][5][16] Storage must be in a designated, explosion-proof, temperature-controlled unit.
- Keep containers tightly closed and protected from moisture, heat, and direct sunlight.[5][6]
- Store separately from incompatible materials such as water, acids, alkalis, metals (especially iron), amines, alcohols, and oxidizing agents.[6][7][12]

Experimental Workflow: Safe Laboratory Use

The following diagram outlines a generalized workflow for using **isopropyl chloroformate** in a laboratory reaction, emphasizing critical safety checkpoints.



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Caption: A typical safe workflow for laboratory reactions.

Personal Protective Equipment (PPE)

Workplace controls are superior to PPE; however, appropriate PPE is mandatory when handling **isopropyl chloroformate**.[\[5\]](#)

- Respiratory Protection: For potential overexposure, a NIOSH-approved supplied-air respirator with a full facepiece operated in a pressure-demand or other positive-pressure mode is required.[\[5\]](#) For lower-level protection, respirator cartridges rated for organic vapors and acid gases (e.g., ABEK type) may be used, subject to a formal risk assessment.[\[6\]](#)[\[17\]](#)
- Eye/Face Protection: Wear tightly fitting chemical safety goggles and a face shield.[\[6\]](#)[\[18\]](#)[\[13\]](#)
- Hand Protection: Handle with chemically resistant gloves (e.g., butyl rubber, Viton). Gloves must be inspected before use and disposed of properly after contamination.[\[6\]](#)[\[17\]](#)
- Body Protection: Wear flame-retardant, antistatic protective clothing or a chemical-resistant suit and boots to prevent skin contact.[\[5\]](#)[\[6\]](#)[\[13\]](#) An emergency shower and eyewash station must be immediately accessible.[\[15\]](#)

First Aid Measures

Immediate action is crucial in the event of exposure. Effects such as pulmonary edema can be delayed.[\[2\]](#)[\[8\]](#)

Exposure Route	First Aid Procedure	Reference
Inhalation	<p>Move victim to fresh air immediately.[2] If not breathing, provide artificial respiration. If breathing is difficult, administer oxygen.[4]</p> <p>Keep the person in a half-upright position and at rest.[7]</p> <p>Seek immediate medical attention, as delayed pulmonary edema is a risk.[2]</p> <p>[4]</p>	
Skin Contact	<p>Immediately remove all contaminated clothing.[15]</p> <p>Promptly flush the affected skin with large amounts of water, followed by soap and water washing.[4][15] Seek immediate medical attention.</p> <p>[7]</p>	
Eye Contact	<p>Immediately flush eyes with copious amounts of lukewarm water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids.[2][15]</p> <p>Remove contact lenses if present and easy to do.[6]</p> <p>Seek immediate medical attention.[15]</p>	
Ingestion	<p>Do NOT induce vomiting.[7]</p> <p>Rinse the mouth with water.</p> <p>[17] If the person is conscious, give small amounts of water to drink (no more than 1 cup for</p>	

an adult).[4] Seek immediate medical attention.[7][17]

Spill, Leak, and Disposal Procedures

Spill Response:

- Evacuate all non-essential personnel from the spill area.[5][15]
- Remove all sources of ignition.[5][15]
- Ensure adequate ventilation.[11]
- Wear a full chemical protection suit with a self-contained breathing apparatus (SCBA).[18][11]
- Contain the spill. Do NOT use water.[11]
- Cover the spill with a dry, inert, non-combustible absorbent material such as dry lime, sand, or soda ash.[5][11][15]
- Carefully collect the absorbed material using non-sparking tools and place it into a suitable, sealable container for disposal.[11]
- Ventilate and wash the spill area after cleanup is complete.[5][15]

Waste Disposal:

- Dispose of waste material through a licensed professional waste disposal company.[17]
- The preferred method of disposal is chemical incineration in a facility equipped with an afterburner and scrubber.[17]
- Contaminated packaging should be treated as unused product and disposed of accordingly. [17] Do not let the product enter drains.[6]

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